

quality control measures for MRS-2179 from different suppliers

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Compound of Interest

Compound Name: MRS-2179

Cat. No.: B15569353

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Technical Support Center: MRS-2179

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **MRS-2179** from various suppliers. It includes troubleshooting guides, frequently asked questions (FAQs), comparative data, and detailed experimental protocols to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **MRS-2179**?

A: **MRS-2179**, in its solid form, should be stored at -20°C.[1][2] For stock solutions, it is recommended to prepare aliquots and store them in tightly sealed vials at -20°C for up to one month, or at -80°C for up to six months.[3] It is advisable to allow the product to equilibrate to room temperature for at least 60 minutes before opening the vial.

Q2: How should I dissolve **MRS-2179**?

A: **MRS-2179** is soluble in water.[1] Different suppliers report varying maximum solubility, so it is best to consult the product-specific datasheet. For example, some suppliers state solubility up to 50 mM or 100 mM in water.[1] If you choose water as the solvent for your stock solution, it is recommended to filter and sterilize it using a 0.22 µm filter before use.[3]

Q3: I am observing variability in my experimental results between different batches of **MRS-2179**. What could be the cause?

A: Lot-to-lot variation is a known challenge with chemical reagents that can lead to inconsistent results.^{[4][5]} This variability can arise from changes in purity, the presence of impurities, or differences in the salt form or hydration state between batches.^{[6][7]} It is crucial to perform quality control checks on each new lot.

Q4: What are the key quality control tests I should perform on a new batch of **MRS-2179**?

A: To ensure the quality and consistency of a new batch of **MRS-2179**, it is advisable to perform the following tests:

- Purity analysis: High-Performance Liquid Chromatography (HPLC) is a standard method to confirm the purity of the compound.^[8]
- Identity confirmation: Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy can be used to verify the chemical structure and identity of **MRS-2179**.
- Functional assay: A biological assay, such as an ADP-induced platelet aggregation assay or a calcium mobilization assay in cells expressing the P2Y1 receptor, can confirm the antagonistic activity of the compound.^{[1][9]}

Q5: My **MRS-2179** solution appears to have lost activity. What are the possible reasons?

A: Loss of activity can be due to improper storage or multiple freeze-thaw cycles. Long-term storage of peptide solutions is generally not recommended. It is best to prepare fresh solutions for your experiments or use aliquots that have been stored correctly at -20°C or -80°C for a limited time.^[3]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Inconsistent or no antagonistic effect	1. Degraded MRS-2179 due to improper storage. 2. Incorrect concentration of MRS-2179 used. 3. Lot-to-lot variability in purity or activity. 4. Cell line or platelets are not responsive.	1. Prepare a fresh stock solution from a new vial stored at -20°C. 2. Verify the concentration of your stock solution and dilute it freshly for each experiment. 3. Perform a quality control check on the new lot (see FAQ Q4). 4. Check the expression of the P2Y1 receptor in your experimental system and ensure the agonist (e.g., ADP) is active.
Precipitation of the compound in solution	1. Exceeded solubility limit. 2. Interaction with other components in the buffer.	1. Prepare a new solution at a lower concentration. Refer to the supplier's datasheet for solubility information. 2. Try a different buffer system. Ensure the pH and ionic strength are compatible with MRS-2179 solubility.
High background signal in functional assays	1. Contamination of the MRS-2179 stock. 2. Autofluorescence of the compound.	1. Filter-sterilize the stock solution. 2. Run a control with MRS-2179 alone to determine its contribution to the background signal and subtract it from your experimental values.

Quality Control Measures for MRS-2179 from Different Suppliers

The following table summarizes key quality control parameters for **MRS-2179** from various suppliers based on their publicly available data.

Supplier	Purity	Form	Molecular Weight	Storage	Solubility
Cayman Chemical	-	Ammonium salt hydrate	425.2 g/mol	-20°C	100 mM in water[1]
MedChemExpress	-	Tetrasodium hydrate	576.21 g/mol	-20°C (sealed, away from moisture)	≥ 28.81 mg/mL in H ₂ O[3]
R&D Systems/Tocris	≥98% (HPLC) [8]	Tetrasodium salt	513.16 g/mol	-20°C	Soluble to 50 mM in water
APExBIO	-	Tetrasodium salt	513.16 g/mol	-20°C (desiccated)	<49.34 mg/ml in H ₂ O[2]
Abcam	>98% (HPLC)	Ammonium salt hydrate	460.27 g/mol	-20°C (desiccated)	Soluble in water to 100 mM

Experimental Protocols

Purity Determination by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of **MRS-2179**.
- Methodology:
 - Sample Preparation: Prepare a 1 mg/mL solution of **MRS-2179** in water.
 - HPLC System: A standard HPLC system with a UV detector.
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).

- Mobile Phase: A gradient of acetonitrile in a buffer (e.g., 0.1 M triethylammonium acetate, pH 7.0).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 260 nm.
- Analysis: The purity is calculated based on the area of the main peak relative to the total peak area.

Identity Confirmation by Mass Spectrometry (MS)

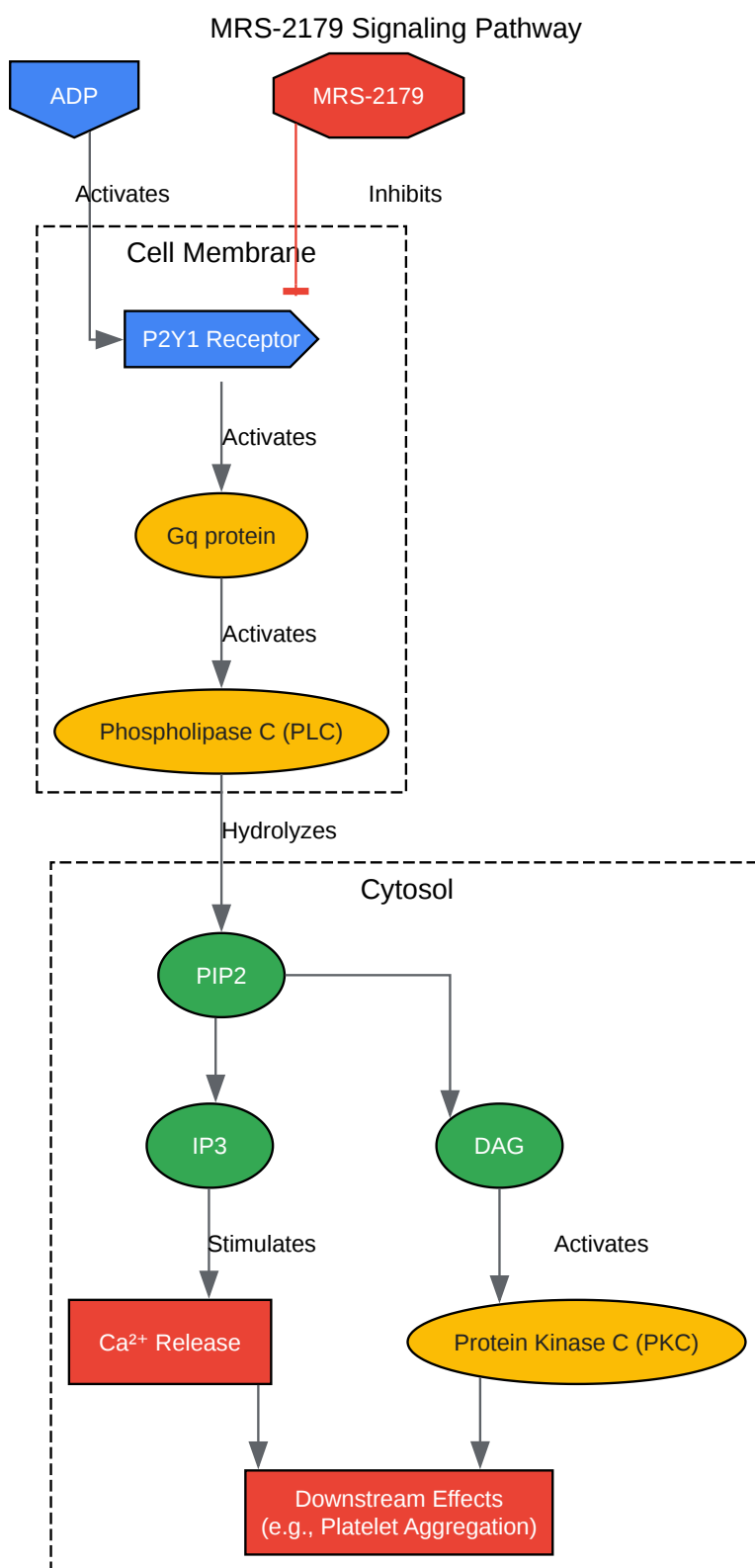
- Objective: To confirm the molecular weight of **MRS-2179**.
- Methodology:
 - Sample Preparation: Prepare a dilute solution of **MRS-2179** in a suitable solvent (e.g., water/acetonitrile).
 - Mass Spectrometer: An electrospray ionization (ESI) mass spectrometer.
 - Analysis: The sample is infused into the mass spectrometer, and the mass-to-charge ratio (m/z) is measured. The observed molecular weight should match the expected molecular weight of **MRS-2179** (note that the salt form will affect the observed mass).

Functional Activity Assay: Inhibition of ADP-Induced Platelet Aggregation

- Objective: To confirm the biological activity of **MRS-2179** as a P2Y1 receptor antagonist.
- Methodology:
 - Platelet Preparation: Isolate human platelets from whole blood.
 - Assay:
 - Pre-incubate the platelets with varying concentrations of **MRS-2179** or vehicle control.

- Induce platelet aggregation by adding a sub-maximal concentration of ADP.
- Monitor the change in light transmittance using a platelet aggregometer.
- Analysis: A potent batch of **MRS-2179** will inhibit ADP-induced platelet aggregation in a concentration-dependent manner.[\[1\]](#)[\[3\]](#)

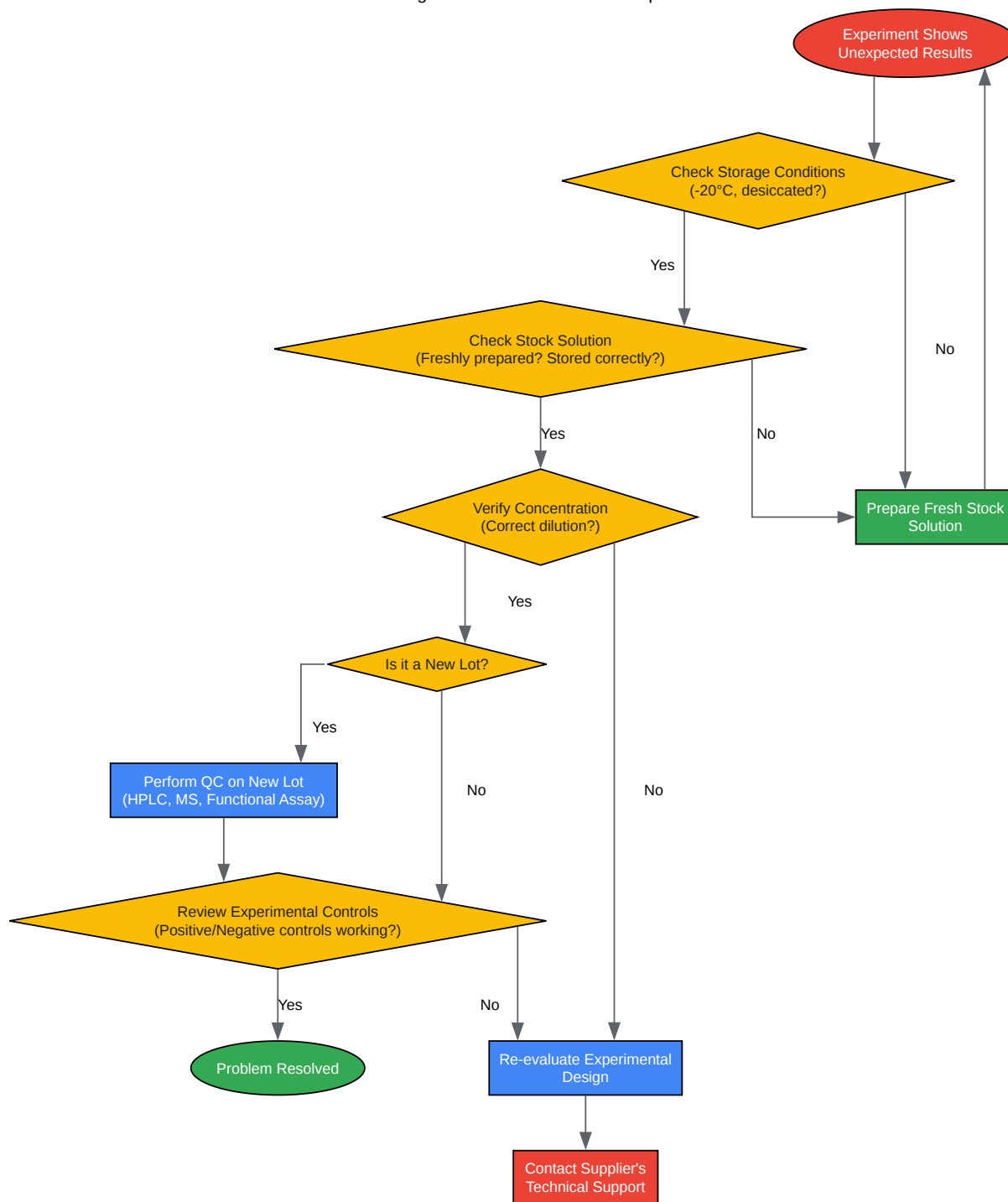
Visualizations



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Caption: Signaling pathway of the P2Y1 receptor and the inhibitory action of **MRS-2179**.

Troubleshooting Workflow for MRS-2179 Experiments

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Caption: A logical workflow to troubleshoot common issues with **MRS-2179** experiments.

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